

Application Notes and Protocols for RyRs Activator 4

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Compound of Interest

Compound Name: RyRs activator 4

Cat. No.: B12385958

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Introduction

RyRs activator 4, also identified as compound B18, is a potent activator of insect Ryanodine Receptors (RyRs), a critical component of the calcium signaling machinery in these organisms. [1][2] Ryanodine receptors are intracellular calcium release channels located on the membrane of the sarcoplasmic and endoplasmic reticulum, playing a vital role in muscle contraction and other cellular processes. **RyRs activator 4** has demonstrated significant larvicidal activity, with a reported LC50 value of 1.32 mg/L for *Mythimna separata*. [1][2] This makes it a valuable tool for studying insect RyR function, insecticide development, and for screening novel RyR modulators.

This document provides detailed protocols for the preparation of a stock solution of **RyRs activator 4**, along with essential data for its use in experimental settings.

Data Presentation

A summary of the key quantitative data for **RyRs activator 4** is presented in the table below for easy reference.

Parameter	Value	Source
Product Name	RyRs activator 4	MedChemExpress
Catalog Number	HY-155334	MedChemExpress
Synonym	Compound B18	MedChemExpress
Molecular Weight	625.72 g/mol	[1][2]
Chemical Formula	C ₂₄ H ₂₁ Br ₂ ClFN ₅ O ₂	[1]
Reported Activity	LC ₅₀ = 1.32 mg/L (larvicidal activity against <i>Mythimna separata</i>)	[1][2]
Recommended Storage	Store at room temperature. For long-term storage, refer to the Certificate of Analysis.	[1]
Solubility	Information not publicly available. It is recommended to consult the Certificate of Analysis provided by the supplier. Based on the structure of similar compounds, it is likely to be soluble in organic solvents such as Dimethyl Sulfoxide (DMSO).	

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution of RyRs Activator 4

This protocol describes the preparation of a 10 mM stock solution of **RyRs activator 4** in Dimethyl Sulfoxide (DMSO). It is crucial to consult the Certificate of Analysis for the specific lot of the compound for any variations in handling or solubility.

Materials:

- **RyRs activator 4** (e.g., MedChemExpress, Cat. No. HY-155334)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **RyRs activator 4** to room temperature to prevent condensation of moisture.
- Weighing the Compound: Carefully weigh out a precise amount of **RyRs activator 4** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.257 mg of the compound.
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 625.72 \text{ g/mol} \times 1000 \text{ mg/g} = 6.257 \text{ mg}$
- Dissolution: Add the weighed **RyRs activator 4** to a sterile microcentrifuge tube or vial. Add the calculated volume of anhydrous DMSO. For 6.257 mg of the compound, add 1 mL of DMSO to achieve a 10 mM concentration.
- Solubilization: Tightly cap the tube/vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary, but always check the product information for temperature sensitivity.

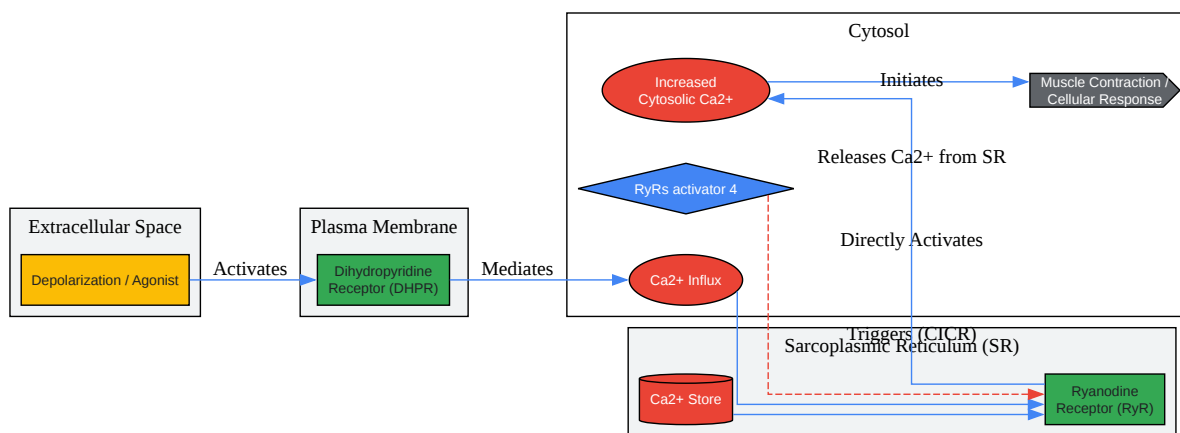
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability. Refer to the supplier's Certificate of Analysis for specific long-term storage recommendations.

Safety Precautions:

- Always handle **RyRs activator 4** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety and handling information.
- Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.

Mandatory Visualizations

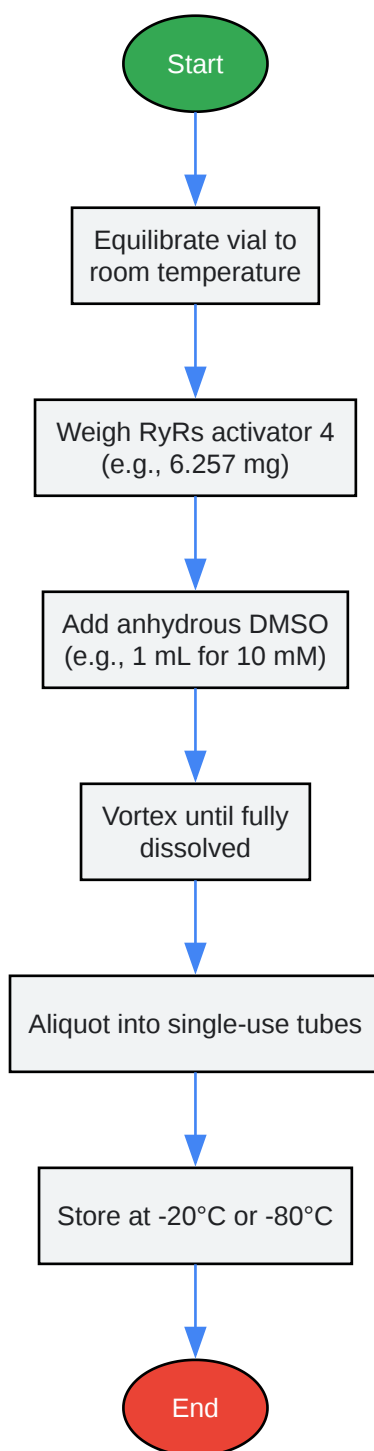
Signaling Pathway of Ryanodine Receptor Activation



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Caption: Ryanodine Receptor signaling pathway.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **RyRs activator 4** stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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